

Glycidol-d5 Identifiers and Properties

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Compound Focus: Glycidol-d5

CAS No.: 1246819-20-4

Cat. No.: S1782816

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Glycidol-d5 is a deuterated form of glycidol, commonly used as an internal standard in analytical chemistry. The table below consolidates its core identifiers and physical-chemical properties.

Category	Details
CAS Number	1246819-20-4 [1] [2] [3]
Molecular Formula	C ₃ HD ₅ O ₂ [1] [2] [3]
Molecular Weight	79.11 g/mol [1] [2] [3]

| **Synonyms** | Oxiran-2-ylmethanol-d5 [3] Dideuterio-(2,3,3-trideuteriooxiran-2-yl)methanol [1] 2-Oxiranemethanol-d5 [2] (²H₃)-2-Oxiranyl(²H₂)methanol [3] | | **Purity** | >98% (as supplied by Larodan) [1] | | **Density** | 1.2±0.1 g/cm³ [3] | | **Boiling Point** | 162.4±8.0 °C at 760 mmHg [3] | | **Flash Point** | 81.1±0.0 °C [3] |

Primary Research Applications and Protocols

In research, **Glycidol-d5**'s primary role is to serve as an internal standard for precise quantification, particularly in food safety and toxicology studies.

Application Area	Specific Use	Analytical Technique	Key Protocol Detail
Analytical Chemistry	Internal Standard for quantifying glycidol or its esters in complex matrices (e.g., fish oil, infant formula) [2]	GC-MS/MS [2]	Added to sample prior to extraction to correct for losses; enables high accuracy with LOQs as low as 0.3-0.9 ng/mL in UPLC-MS/MS methods [4].
Polymer Science	Tracer for studying reaction pathways, kinetics, and polymer structure in synthesis of polyglycerols [2]	NMR Spectroscopy [2]	Incorporated during ring-opening polymerization to track integration and branching mechanisms [2].
Toxicology & Metabolism	Tracking and quantifying exposure to glycidol in biological systems [4]	UPLC-MS/MS	Used in biomonitoring to correlate urinary mercapturic acid metabolites (e.g., from glycidol) with exposure levels in populations [4].

Safety and Handling Information

Although the search results do not contain a specific Safety Data Sheet for **Glycidol-d5**, it is classified as a **Dangerous Good** for transport and may be subject to additional shipping charges [2]. Given that its non-deuterated form, glycidol, is a confirmed health hazard, you must treat **Glycidol-d5** with extreme caution.

The hazards of glycidol (CAS 556-52-5) include [5] [6]:

- **Health Hazards:** Suspected of causing genetic defects, may cause cancer, toxic if inhaled, causes skin and serious eye irritation [6].
- **Storage:** Store in a cool, dry, and well-ventilated place. Keep container tightly sealed and under an inert atmosphere. Recommended storage temperature is between **2-8°C** [1] [6].
- **Personal Protective Equipment (PPE):** Wear a complete suit of chemical-protective clothing, use protective gloves (e.g., chloroprene or nitrile rubber), eye protection (face shield and safety glasses), and, if risk assessment dictates, a full-face respirator [6].

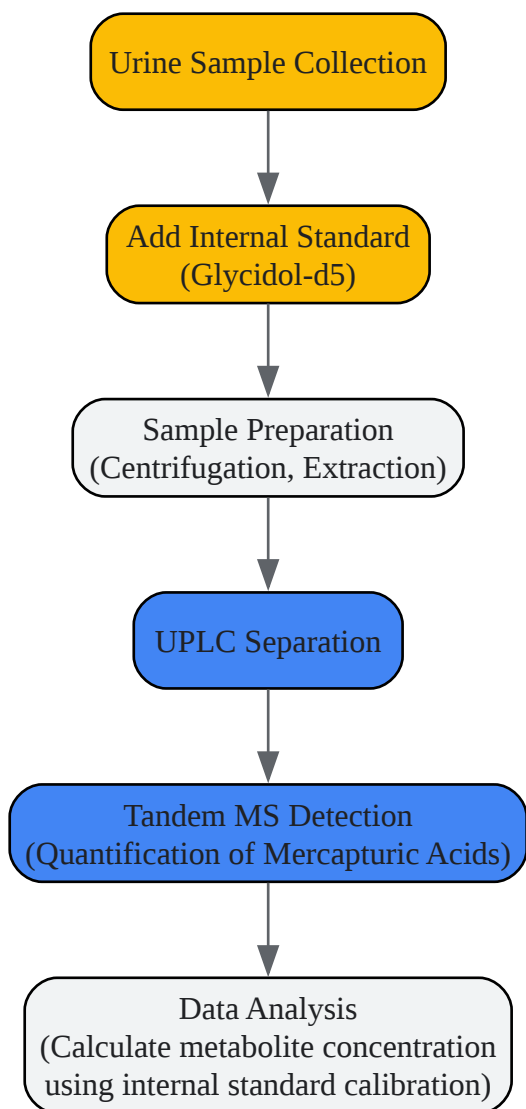
Vendor and Purchasing Information

For your convenience, here is a comparison of suppliers offering **Glycidol-d5**.

Supplier	Catalog Number	Quantity	Price
Larodan	41-4101-4	5 mg	100.00 € [1]
Larodan	41-4101-7	25 mg	200.00 € [1]
Larodan	41-4101-9	100 mg	600.00 € [1]
Santa Cruz Biotechnology	sc-490032	5 mg	\$265.00 [2]
Santa Cruz Biotechnology	sc-490032A	25 mg	\$510.00 [2]

Experimental Workflow for Exposure Biomarker Analysis

The following diagram illustrates a typical UPLC-MS/MS workflow for analyzing human exposure to glycidol using **Glycidol-d5** as an internal standard, based on a 2025 method [4].



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This workflow allows for rapid run times (approximately 7 minutes per sample) and high recovery rates (102-119%), enabling precise biomonitoring of glycidol exposure in human populations [4].

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References

1. - Glycidol | CAS 1246819-20-4 | Larodan Research Grade Lipids d 5 [larodan.com]
2. - Glycidol | CAS 1246819-20-4 | SCBT - Santa Cruz Biotechnology d 5 [scbt.com]
3. Oxiran-2-ylmethanol- d | CAS#:1246819-20-4 | Chemsrsc 5 [chemsrc.com]
4. Ultra-high performance liquid chromatography–tandem mass... [pubs.rsc.org]
5. sciencedirect.com/topics/pharmacology- toxicology -and... [sciencedirect.com]
6. - Safety Data Sheet Glycidol [chemicalbook.com]

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